

(2,4-Difluorophenyl)methanethiol: A Technical Overview of Physical Properties

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Compound of Interest

Compound Name: (2,4-Difluorophenyl)methanethiol

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This technical guide provides a comprehensive overview of the known physical properties of the organosulfur compound **(2,4-Difluorophenyl)methanethiol**. Designed for researchers, scientists, and professionals in drug development, this document collates available data, outlines experimental protocols for property determination, and presents a logical workflow for its synthesis.

(2,4-Difluorophenyl)methanethiol, with the CAS number 170924-51-3, is a halogenated aromatic thiol. While extensive experimental data on its physical properties are not readily available in public literature, this guide summarizes the established information and provides context through related compounds and standardized experimental procedures.

Core Physical Properties

Direct experimental values for key physical properties such as boiling point, melting point, density, and refractive index for **(2,4-Difluorophenyl)methanethiol** are not widely reported. However, the fundamental molecular details have been established.

Property	Value	Source
Molecular Formula	C ₇ H ₆ F ₂ S	Georganics[1]
Molecular Weight	160.18 g/mol	Georganics[1]

For comparative context, the related precursor, 2,4-Difluorobenzyl bromide, has a reported density of 1.613 g/mL at 25 °C and a refractive index of n_{20/D} 1.525.

Predicted Physical Properties

In the absence of experimental data, computational methods can provide estimated values for physical properties. Researchers should note that these are predictions and should be verified experimentally.

Property	Predicted Value	Notes
Boiling Point	Not available in searched resources.	Prediction models often require extensive datasets of related compounds for accuracy.
Melting Point	Not available in searched resources.	As with boiling point, reliable prediction is challenging without experimental anchors.
Density	Not available in searched resources.	-
Refractive Index	Not available in searched resources.	Models for refractive index prediction are under continuous development. ^[2]

Experimental Protocols for Physical Property Determination

For researchers seeking to experimentally determine the physical properties of **(2,4-Difluorophenyl)methanethiol**, the following standard laboratory protocols are recommended.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for small-scale determination is the capillary method.

Protocol:

- A small amount of the liquid sample is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed within the fusion tube.
- The assembly is attached to a thermometer and heated in a suitable bath (e.g., silicone oil).
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary.
- The heat source is then removed, allowing the apparatus to cool slowly.
- The boiling point is recorded as the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.

Determination of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid. For crystalline solids, a sharp melting point is indicative of high purity.

Protocol:

- A small, dry sample of the solid compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus, which typically consists of a heated block with a thermometer.
- The temperature is increased gradually.
- The melting point range is recorded from the temperature at which the first liquid drop appears to the temperature at which the entire sample is liquid.

Determination of Density

Density is the mass per unit volume of a substance. For a liquid, it can be determined using a pycnometer or by direct mass and volume measurements.

Protocol (using a graduated cylinder and balance):

- The mass of a clean, dry graduated cylinder is measured.
- A known volume of the liquid is added to the graduated cylinder.
- The total mass of the graduated cylinder and the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.

Determination of Refractive Index

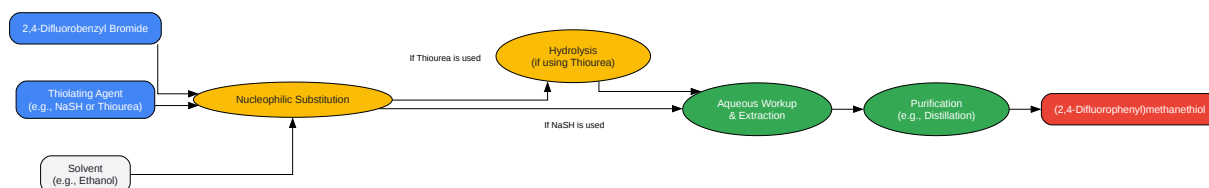
The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be measured using a refractometer.

Protocol (using an Abbe refractometer):

- The prism of the refractometer is cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.
- A few drops of the liquid sample are placed on the surface of the prism.
- The prism is closed and the light source is switched on.
- The eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the boundary between the light and dark fields is sharp and coincides with the crosshairs.
- The refractive index is read from the instrument's scale.

Synthesis Workflow

(2,4-Difluorophenyl)methanethiol can be synthesized via a nucleophilic substitution reaction. A common route involves the reaction of 2,4-difluorobenzyl bromide with a thiolating agent, such as sodium hydrosulfide or thiourea followed by hydrolysis. The following diagram illustrates a logical workflow for its preparation.



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Caption: Synthesis workflow for **(2,4-Difluorophenyl)methanethiol**.

This technical guide serves as a foundational resource for professionals working with **(2,4-Difluorophenyl)methanethiol**. While a comprehensive experimental dataset for its physical properties is yet to be established in the public domain, the provided information on its known characteristics, methods for its property determination, and a logical synthesis pathway will aid in its handling, characterization, and application in research and development.

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References

- 1. Fast and Accurate Prediction of Refractive Index of Organic Liquids with Graph Machines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Fast and Accurate Prediction of Refractive Index of Organic Liquids with Graph Machines - PubMed [pubmed.ncbi.nlm.nih.gov]
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